

Physical and chemical properties of Bismuth octanoate

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Compound of Interest

Compound Name: *Bismuth;octanoate*

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Bismuth Octanoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bismuth octanoate, more precisely known as Bismuth(III) 2-ethylhexanoate, is an organobismuth compound with a growing range of applications across various scientific and industrial fields. It is recognized for its catalytic activity, particularly in polymerization reactions, and is increasingly investigated for its potential in pharmaceutical and biomedical applications due to the known antimicrobial and anti-inflammatory properties of bismuth compounds. This technical guide provides an in-depth overview of the physical and chemical properties of Bismuth octanoate, detailed experimental methodologies, and a summary of its biological activities and mechanisms of action.

Chemical Identity and Physical Properties

Bismuth octanoate is a metal carboxylate. The terms "Bismuth octanoate" and "Bismuth 2-ethylhexanoate" are often used interchangeably, with the latter being the more specific chemical name. The CAS number 67874-71-9 is consistently associated with Bismuth 2-ethylhexanoate.^[1]

Table 1: Physical and Chemical Properties of Bismuth Octanoate

Property	Value	References
Chemical Name	Bismuth(III) 2-ethylhexanoate	[1]
Synonyms	Bismuth octoate, Bismuth tris(2-ethylhexanoate)	[2] [3]
CAS Number	67874-71-9	[4] [5]
Molecular Formula	C ₂₄ H ₄₅ BiO ₆	[6] [7]
Molecular Weight	638.61 g/mol	[4] [5] [8]
Appearance	White to pale yellow solid or light yellow to brownish transparent oily liquid. [1] [4] [9]	[1] [4] [9]
Solubility	Insoluble in water. Soluble in organic solvents like ethanol, chloroform, and mineral spirits. [4] [9] [10]	[4] [9] [10]
Density (25 °C)	1.22 - 1.34 g/cm ³	[1] [4]
Viscosity (25 °C)	50 mPa·s	[4]
Melting Point	80 - 100 °C (may vary with purity)	[9]
Boiling Point	Decomposes before boiling.	[9]
Flash Point	158 °C (PMCC)	[4]
Stability	Good thermal stability. May decompose upon prolonged heating or exposure to moisture. [3] [9]	[3] [9]

Experimental Protocols

Synthesis of Bismuth Octanoate

A common method for the synthesis of Bismuth octanoate involves the reaction of a bismuth salt with an octanoate salt in a suitable solvent.[9]

Protocol: Synthesis of Bismuth(III) 2-ethylhexanoate

- Reactants: Bismuth(III) chloride (BiCl_3) and sodium 2-ethylhexanoate are used as precursors.
- Solvent: Ethanol or water can be used as the reaction solvent.
- Procedure: a. Dissolve sodium 2-ethylhexanoate in the chosen solvent in a reaction vessel equipped with a stirrer and a condenser. b. Gradually add a solution of Bismuth(III) chloride to the sodium 2-ethylhexanoate solution with continuous stirring. c. Heat the reaction mixture to a temperature of 60-80 °C. d. Maintain the reaction at this temperature for several hours to ensure the reaction goes to completion. e. After the reaction is complete, the product, Bismuth 2-ethylhexanoate, can be isolated by filtration or extraction, followed by washing and drying.

Determination of Solubility

The solubility of Bismuth octanoate can be determined using a standard shake-flask method.

Protocol: Solubility Determination

- Materials: Bismuth octanoate, selected solvents (e.g., water, ethanol, toluene), analytical balance, flasks with stoppers, constant temperature shaker bath, and a suitable analytical technique for quantification (e.g., atomic absorption spectroscopy for bismuth content).
- Procedure: a. Add an excess amount of Bismuth octanoate to a known volume of the solvent in a flask. b. Tightly stopper the flask and place it in a constant temperature shaker bath set to a specific temperature (e.g., 25 °C). c. Shake the flask for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. d. After shaking, allow the undissolved solid to settle. e. Carefully withdraw a known volume of the supernatant (the saturated solution). f. Dilute the supernatant to a suitable concentration and analyze the concentration of Bismuth octanoate using a calibrated analytical method. g. The solubility is expressed as the mass of solute per volume or mass of solvent.

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and Differential Scanning Calorimetry (DSC) can be used to evaluate the thermal stability and decomposition profile of Bismuth octanoate.

Protocol: Thermal Analysis

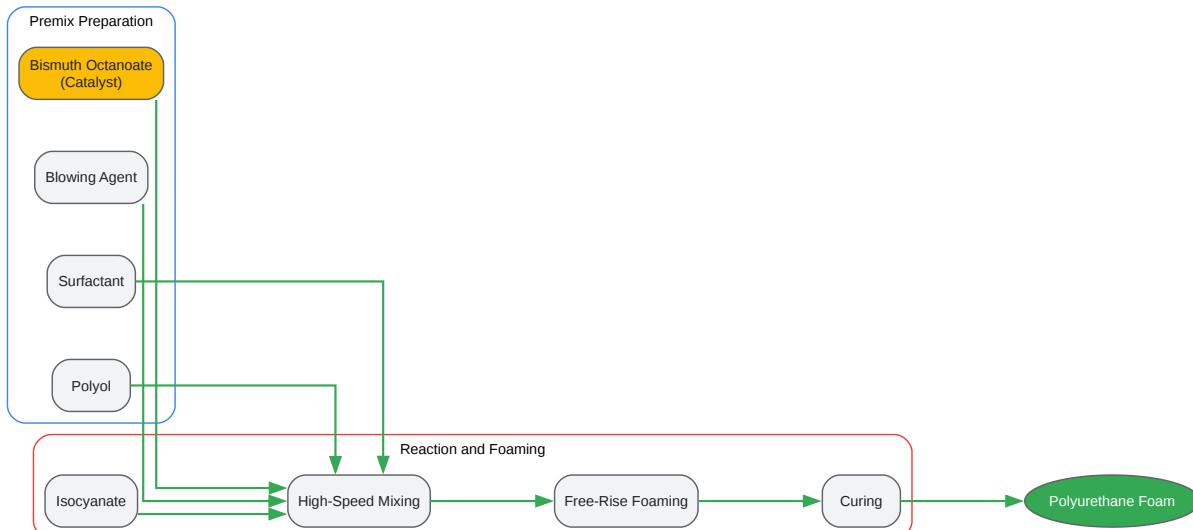
- Instrumentation: A simultaneous thermal analyzer (TGA/DSC).
- Sample Preparation: Place a small, accurately weighed amount of Bismuth octanoate (typically 5-10 mg) into an inert crucible (e.g., alumina).
- TGA/DSC Parameters:
 - Temperature Range: Typically from room temperature to 600 °C or higher, depending on the expected decomposition temperature.
 - Heating Rate: A linear heating rate, commonly 10 °C/min.
 - Atmosphere: An inert atmosphere (e.g., nitrogen) or an oxidative atmosphere (e.g., air), depending on the desired information.
- Data Analysis:
 - TGA Curve: The TGA curve will show the mass loss of the sample as a function of temperature, indicating decomposition temperatures and the amount of residual material.
 - DSC Curve: The DSC curve will show heat flow changes, indicating endothermic events (like melting) and exothermic events (like decomposition).

Applications and Mechanisms of Action

Catalysis in Polyurethane Synthesis

Bismuth octanoate is widely used as a catalyst in the production of polyurethane foams, coatings, and elastomers.[\[2\]](#)[\[10\]](#) It promotes the reaction between isocyanates and polyols.

Experimental Workflow: Catalytic Activity in Polyurethane Foam Production



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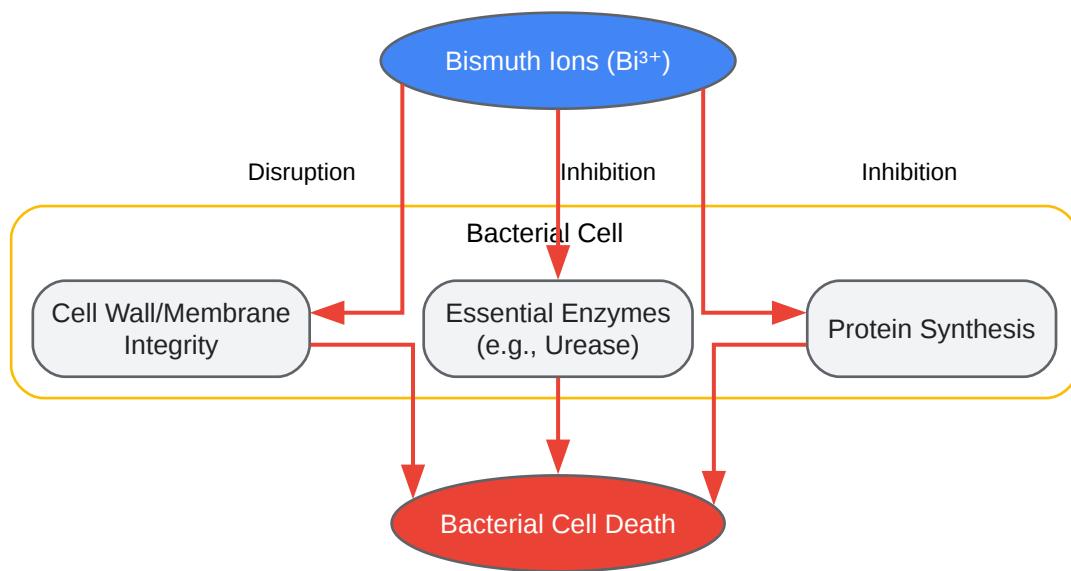
Caption: Workflow for polyurethane foam synthesis using Bismuth octanoate as a catalyst.

Antimicrobial and Anti-inflammatory Properties

Bismuth compounds, including Bismuth octanoate, are being investigated for their therapeutic potential due to their known antimicrobial and anti-inflammatory activities.[11]

The antimicrobial action of bismuth compounds is multifaceted, making the development of microbial resistance less likely.[11] The primary mechanisms involve the disruption of bacterial cellular processes.

Signaling Pathway: Antimicrobial Action of Bismuth Compounds

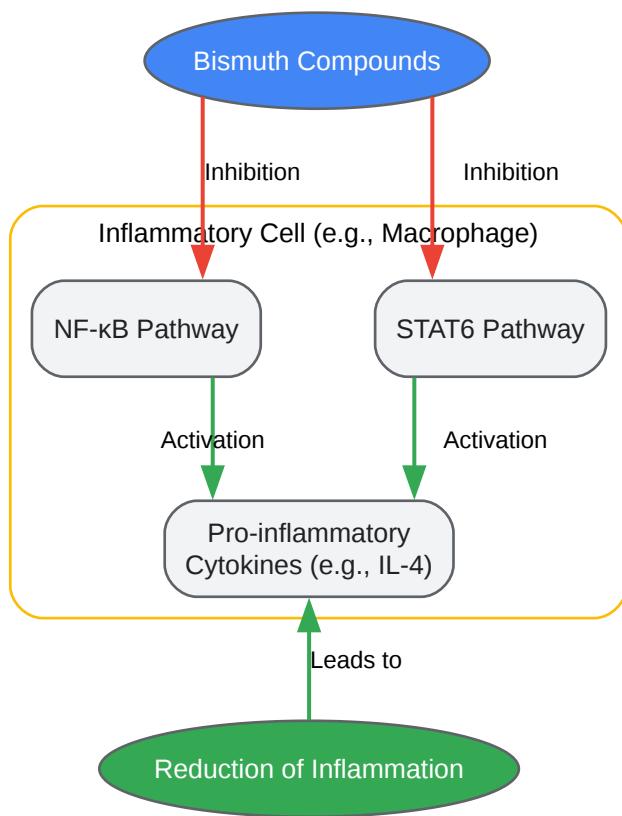


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Caption: Proposed antimicrobial mechanisms of action for bismuth ions.

Recent studies suggest that bismuth compounds can modulate inflammatory pathways, potentially offering therapeutic benefits in inflammatory conditions.

Signaling Pathway: Anti-inflammatory Action of Bismuth Compounds



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Caption: Putative anti-inflammatory signaling pathways modulated by bismuth compounds.

Safety and Handling

Bismuth octanoate is considered to have low toxicity compared to other heavy metal-based compounds.^[3] However, as with any chemical, appropriate safety precautions should be taken. It is recommended to handle Bismuth octanoate in a well-ventilated area and to use personal protective equipment such as gloves and safety glasses. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

Bismuth octanoate is a versatile organometallic compound with well-established applications in materials science and emerging potential in the pharmaceutical sector. Its favorable safety profile compared to other metal catalysts makes it an attractive option for industrial applications. Further research into its biological activities and mechanisms of action may unlock new therapeutic opportunities for this compound. This guide provides a foundational

understanding of the key physical, chemical, and biological properties of Bismuth octanoate to support ongoing research and development efforts.

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